

Personal protective equipment for handling Phenyl glycidyl ether

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Compound of Interest

Compound Name: Phenyl glycidyl ether

Cat. No.: B3422390

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Comprehensive Safety Protocol: Handling Phenyl Glycidyl Ether

This guide provides essential safety and logistical information for the handling and disposal of **Phenyl glycidyl ether** (PGE) in a laboratory setting. Adherence to these procedural steps is critical for ensuring the safety of all personnel. **Phenyl glycidyl ether** is a colorless liquid that poses significant health risks; it is an irritant to the eyes, skin, and respiratory tract, a potential skin sensitizer, and a suspected human carcinogen.^{[1][2][3][4][5]}

Hazard Identification and Exposure Limits

Phenyl glycidyl ether (CAS No. 122-60-1) is classified as a combustible liquid and a cancer suspect agent.^{[1][2]} It can be absorbed into the body through inhalation and skin contact.^[5] Chronic exposure may lead to an allergic skin reaction, and animal studies have linked it to nasal cancer.^{[1][3]} It is crucial to minimize exposure by adhering to the established occupational exposure limits.

Occupational Exposure Limits for Phenyl Glycidyl Ether

Agency	Limit Type	Value	Notes
OSHA (PEL)	8-hour TWA	10 ppm (60 mg/m ³)	Permissible Exposure Limit.[2][6]
NIOSH (REL)	15-minute CEILING	1 ppm (6 mg/m ³)	Recommended Exposure Limit; should not be exceeded at any time. [2][6] NIOSH considers PGE a potential occupational carcinogen.[6]
ACGIH (TLV)	8-hour TWA	0.1 ppm	Threshold Limit Value. [2] Classified as a confirmed animal carcinogen with unknown relevance to humans (A3).[5][7]

Personal Protective Equipment (PPE) Requirements

The use of appropriate PPE is mandatory to prevent exposure. Engineering controls, such as local exhaust ventilation and fume hoods, should always be the primary method of exposure control.[1][2]

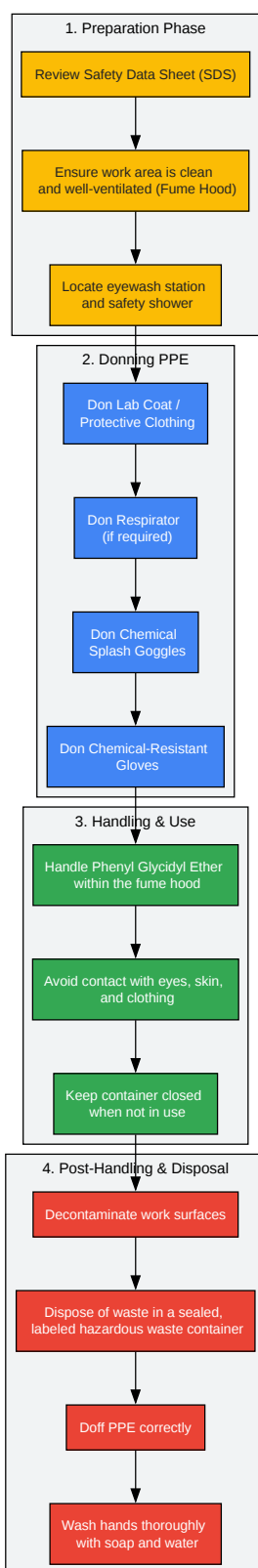
Summary of Required PPE

Body Part	Required Protection	Specifications and Procedures
Eyes/Face	Chemical Splash Goggles	Must be worn at all times to prevent eye contact.[1][3][8] In situations with a significant splash hazard, a face shield should be worn in addition to goggles.[9]
Skin/Body	Protective Clothing / Lab Coat	Wear appropriate protective clothing to prevent skin exposure.[1][7] A lab coat should be worn and buttoned. [9] Contaminated clothing must be removed immediately and washed before reuse.[1][8]
Hands	Chemical-Resistant Gloves	Wear appropriate protective gloves.[1][7] While specific breakthrough data is not readily available, nitrile gloves are generally recommended for incidental contact.[10] For any known contact, gloves should be changed immediately.[9] Never reuse disposable gloves.[10]
Respiratory	NIOSH-Approved Respirator	Required when engineering controls are not feasible, if exposure limits are exceeded, or if irritation occurs.[1] Follow OSHA respirator regulations (29 CFR 1910.134).[1] For any detectable concentration where there is no REL, or at concentrations above the NIOSH REL, a self-contained

breathing apparatus (SCBA)
with a full facepiece is
recommended.[\[3\]](#)[\[11\]](#)

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is essential to minimize risk. The following workflow outlines the key procedural steps.



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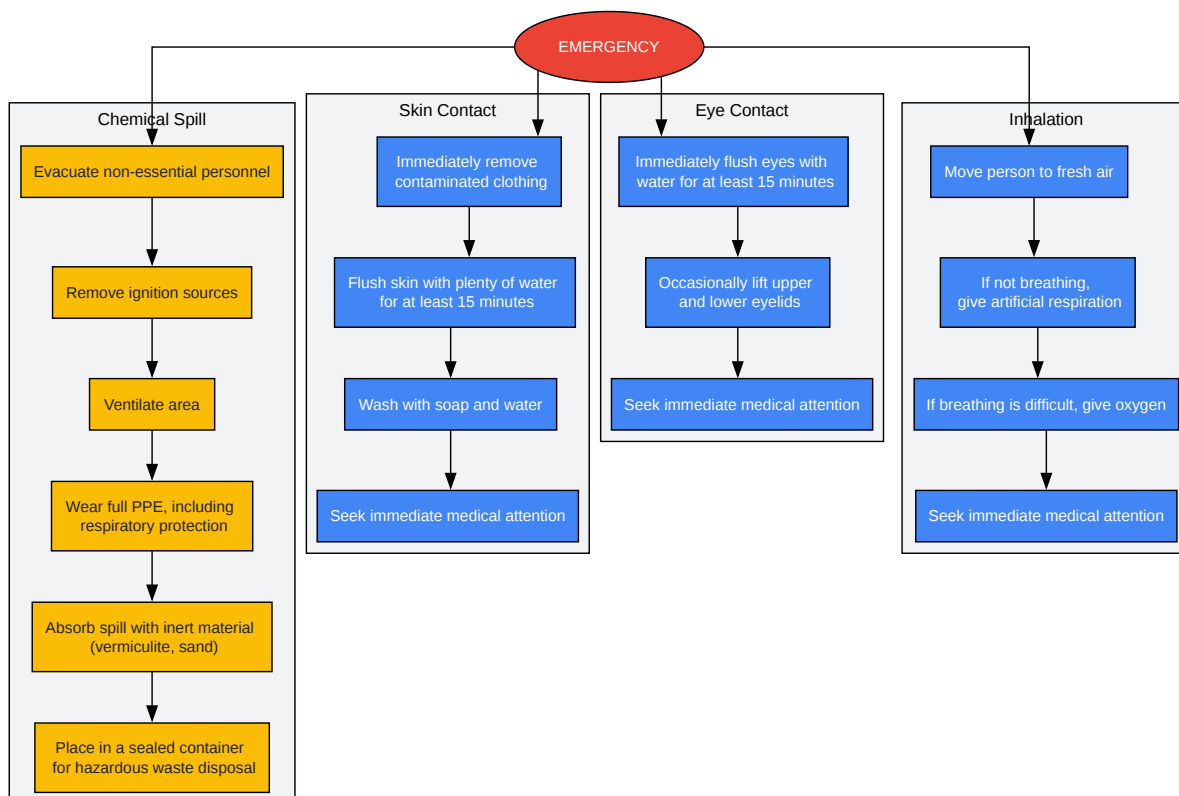
Caption: Standard Operating Procedure for **Phenyl Glycidyl Ether**.

Storage Requirements:

- Store in a refrigerator, below 4°C (39°F).[1]
- Keep the container tightly closed when not in use.[1]
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, and amines.[1][5]
- The storage area should not have drain or sewer access.[5]

Emergency Response and Disposal Plan

Immediate and appropriate action is critical in the event of an emergency. All personnel must be familiar with these procedures.



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Caption: Emergency Response Plan for **Phenyl Glycidyl Ether**.

First Aid Measures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[1] Seek immediate medical aid.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical aid.[1]
- Inhalation: Remove from exposure and move to fresh air immediately.[1] If breathing is difficult, give oxygen.[1] Get medical aid.[1]
- Ingestion: Do not induce vomiting.[1] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[1] Get medical aid.[1]

Spill and Leakage Protocol:

- Evacuate personnel from the area.[2]
- Remove all sources of ignition.[8]
- Ensure adequate ventilation.[1]
- Clean up spills immediately, observing all precautions in the PPE section.[1]
- Absorb the spill with an inert material like vermiculite, dry sand, or earth.[1][2]
- Collect the material and place it into a suitable, sealed container for disposal.[1][8]
- Wash the spill area after cleanup is complete.[2]

Disposal Plan:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3).[1]
- All waste materials, including contaminated absorbents and PPE, must be disposed of as hazardous waste.[2]
- Consult state and local hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

- Do not allow the chemical to enter storm sewers, ditches, or waterways.[1][5] Waste material must be disposed of in accordance with national and local regulations.

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